

# GPX4 as a Target of Anticancer Agent 194: A Technical Guide

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## Compound of Interest

Compound Name: *Anticancer agent 194*

Cat. No.: *B12382545*

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## Abstract

**Anticancer agent 194**, also identified as compound 10p, has emerged as a novel molecule with significant potential in oncology research. This agent uniquely induces both ferroptosis and autophagy in colon cancer cells. Its primary mechanism of action involves the accumulation of reactive oxygen species (ROS), leading to cell cycle arrest at the G2/M phase and subsequent cell death. A key molecular target implicated in the ferroptotic pathway induced by this agent is Glutathione Peroxidase 4 (GPX4). This technical guide provides a comprehensive overview of the available data on **anticancer agent 194**, focusing on its effects on GPX4, quantitative efficacy, and the experimental methodologies used for its characterization.

## Quantitative Data Summary

The following tables summarize the key quantitative findings from the study of **anticancer agent 194** (compound 10p) in the context of colon cancer cell lines.

Table 1: In Vitro Efficacy of **Anticancer Agent 194** (Compound 10p)

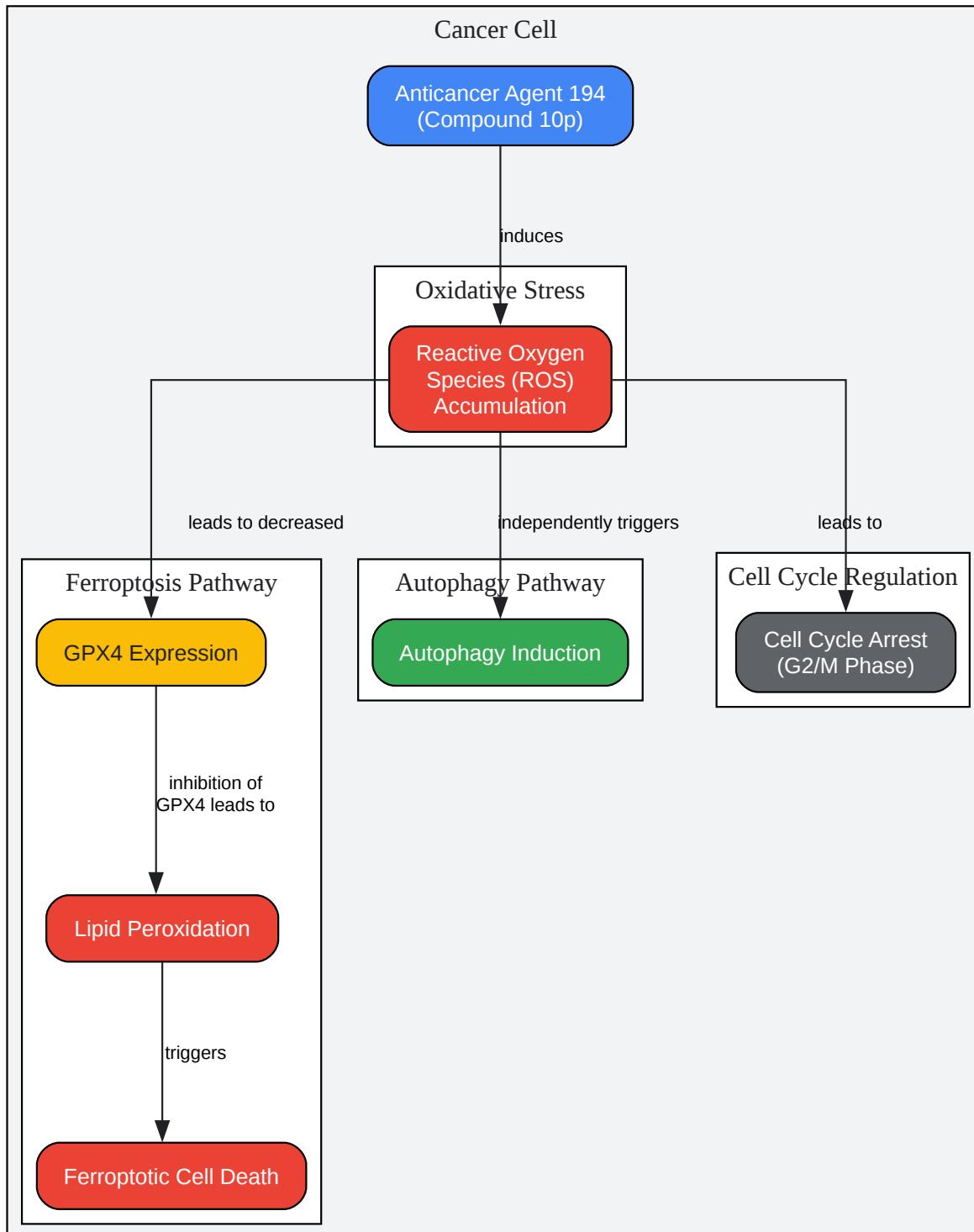
Parameter	Cell Line	Value	Exposure Time
IC50	HT-29	1.97 $\mu$ M	48 hours[1]

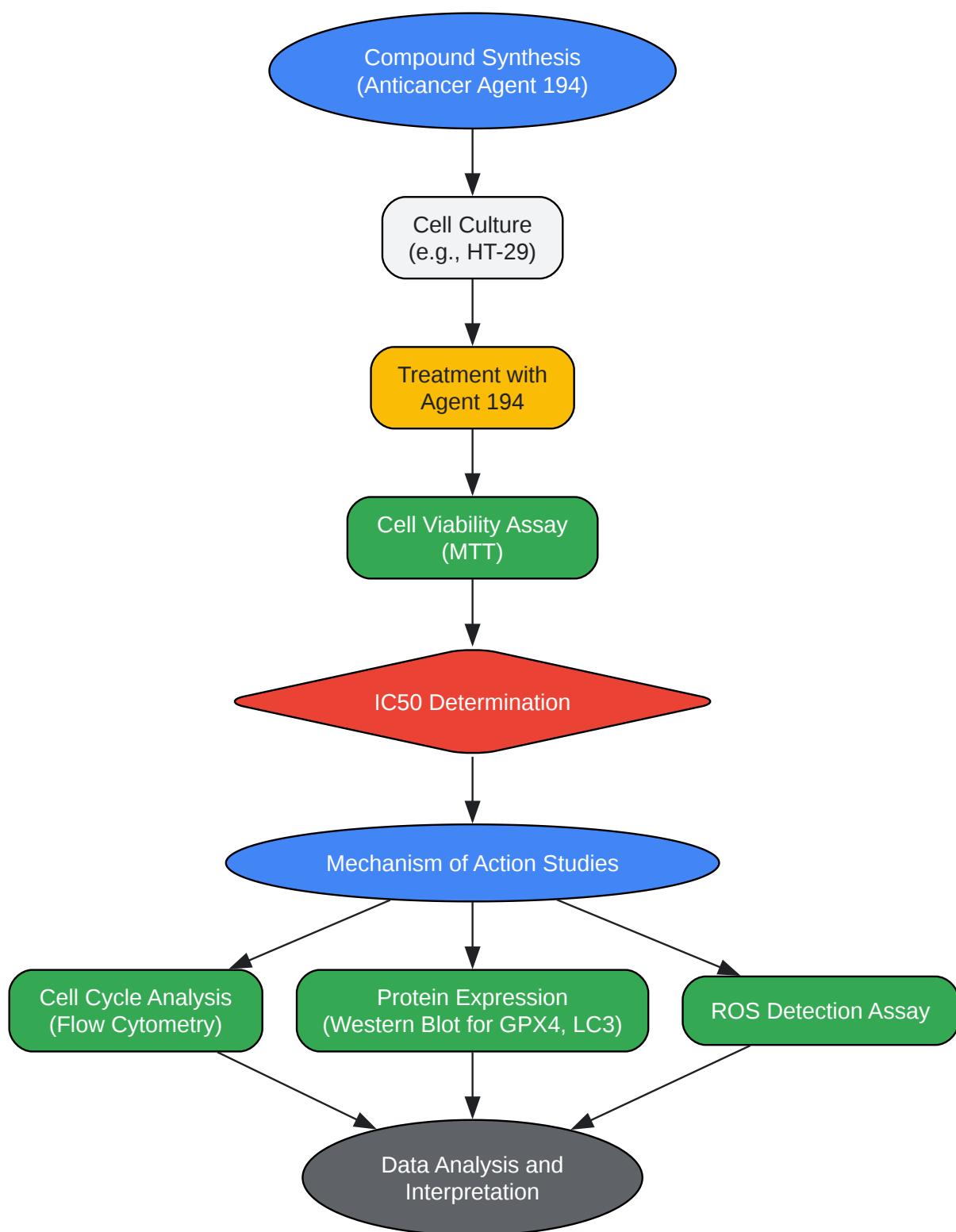
Table 2: Cellular Effects of **Anticancer Agent 194** (Compound 10p) on HT-29 Cells

Effect	Concentration Range	Exposure Time	Key Findings
Cell Cycle Arrest	1-4 $\mu$ M	48 hours	Concentration-dependent arrest at the G2/M phase[1]
GPX4 Expression	0.5-4 $\mu$ M	48 hours	Concentration-dependent decrease in GPX4 expression[1]
Autophagy Induction	1-4 $\mu$ M	48 hours	Induces autophagy[1]
ROS Accumulation	Not specified	Not specified	Triggers massive accumulation of ROS[2]

## Signaling Pathway and Mechanism of Action

**Anticancer agent 194** (compound 10p) exerts its anticancer effects through a dual mechanism involving the induction of ferroptosis and autophagy, driven by the accumulation of reactive oxygen species (ROS). A central element of the ferroptosis pathway is the downregulation of GPX4.



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## References

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